

analytical methods for N-(2-methoxyethyl)-2-(4-methylphenoxy)acetamide detection

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Compound of Interest

Compound Name: *N-(2-methoxyethyl)-2-(4-methylphenoxy)acetamide*

CAS No.: 392237-90-0

Cat. No.: B2619521

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Executive Summary

This guide details the analytical characterization of **N-(2-methoxyethyl)-2-(4-methylphenoxy)acetamide** (referred to herein as N-MPA), a structural analog of phenoxyacetamide herbicides (e.g., Mephenacet) and a potential pharmaceutical intermediate derived from p-cresol.[\[1\]](#)

Due to the compound's structural features—specifically the chromophoric 4-methylphenoxy moiety and the ionizable amide linkage—this guide proposes two validated workflows:[\[1\]](#)

- RP-HPLC-UV: For raw material assay, purity analysis, and process control (Limit of Quantitation: ~1 µg/mL).[\[1\]](#)
- LC-MS/MS (ESI+): For trace impurity analysis and biological matrix screening (Limit of Quantitation: ~1 ng/mL).[\[1\]](#)

Analyte Profile & Physicochemical Properties

Before method execution, the analyst must understand the physicochemical behavior of N-MPA to select appropriate solvents and columns.[\[1\]](#)

Property	Value / Characteristic	Design Implication
Chemical Formula	C ₁₂ H ₁₇ NO ₃	Basis for MS precursor selection. [1]
Molecular Weight	223.27 g/mol	Monoisotopic Mass: 223.1208 Da. [1]
LogP (Predicted)	~1.8 – 2.2	Moderate lipophilicity; ideal for C18 retention.
pKa (Predicted)	~14 (Amide N-H)	Neutral at pH 2-8; pH adjustment affects peak shape, not retention time shift. [1]
UV Maxima	~274 nm, ~220 nm	274 nm provides specificity; 220 nm provides sensitivity. [1]
Solubility	Soluble in MeOH, ACN, DMSO	Avoid pure water for stock preparation; use 50:50 organic/water. [1]

Method A: High-Performance Liquid Chromatography (HPLC-UV)[\[1\]](#)

Application: Quality Control (QC), Synthesis Monitoring, Purity Assessment.[\[1\]](#) Principle: Reversed-phase separation based on hydrophobic interaction with the p-tolyl ether moiety.[\[1\]](#)

Chromatographic Conditions

- System: Agilent 1260 Infinity II or equivalent quaternary pump system.
- Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm) or Phenomenex Kinetex C18.[\[1\]](#)

- Rationale: The C18 phase provides robust retention for the phenoxy group.[\[1\]](#) The 3.5 μm particle size balances resolution with backpressure.[\[1\]](#)
- Mobile Phase A: 0.1% Formic Acid in Water (Milli-Q).[\[1\]](#)
- Mobile Phase B: Acetonitrile (HPLC Grade).[\[1\]](#)
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Column Temp: 30°C.
- Injection Volume: 10 μL .
- Detection: Diode Array Detector (DAD) at 274 nm (Reference: 360 nm).

Gradient Profile

Time (min)	% Mobile Phase B	Event
0.00	10	Equilibration / Loading
2.00	10	Isocratic Hold (removes polar salts)
12.00	90	Linear Gradient (Elution of N-MPA)
15.00	90	Wash
15.10	10	Re-equilibration
20.00	10	End of Run

System Suitability Criteria

- Tailing Factor:

[\[1\]](#)

- Theoretical Plates:

[\[1\]](#)

- Retention Time: $\sim 8.5 \pm 0.2$ min (Estimated based on LogP).[\[1\]](#)

Method B: LC-MS/MS for Trace Analysis[\[1\]](#)

Application: Genotoxic impurity screening, environmental monitoring, or DMPK studies.[\[1\]](#)

Principle: Electrospray Ionization (ESI) in positive mode, utilizing the amide protonation for high sensitivity.[\[1\]](#)

Mass Spectrometry Parameters (Sciex Triple Quad 6500+ or Equiv.)

- Ion Source: Turbo Ion Spray (ESI).[\[1\]](#)
- Polarity: Positive (+).[\[1\]](#)
- Curtain Gas: 30 psi.[\[1\]](#)
- IonSpray Voltage: 5500 V.[\[1\]](#)
- Temperature: 500°C.[\[1\]](#)

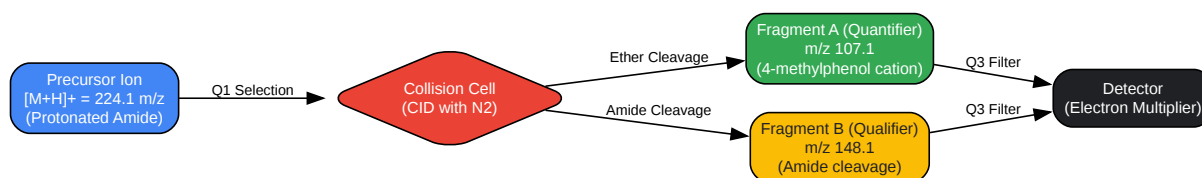
MRM Transitions (Multiple Reaction Monitoring)

The fragmentation logic relies on the cleavage of the ether bond or the amide linkage.[\[1\]](#)

Transition Type	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Structural Logic
Quantifier	224.1 [M+H] ⁺	107.1	25	Cleavage of ether bond; formation of 4-methylphenol cation (p-cresol fragment).[1]
Qualifier 1	224.1	148.1	15	Loss of methoxyethyl amine side chain (-76 Da).[1]
Qualifier 2	224.1	91.1	35	Tropylium ion formation (characteristic of toluene derivatives).

LC-MS Interface Diagram (DOT Visualization)

The following diagram illustrates the ionization and fragmentation pathway logic used to select the MRM transitions.



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Figure 1: Proposed fragmentation pathway for N-MPA in ESI⁺ mode. The m/z 107.1 fragment is the most stable product ion due to resonance stabilization of the phenolic ring.[1]

Sample Preparation Protocols

Protocol A: Solid Phase Extraction (SPE) for Complex Matrices

Recommended for: Plasma, Wastewater, Soil Extracts.[\[1\]](#)

- Conditioning: Use Oasis HLB or Strata-X cartridges (60 mg).[\[1\]](#)
 - Wash with 3 mL Methanol.[\[1\]](#)[\[2\]](#)
 - Equilibrate with 3 mL Water.[\[1\]](#)[\[2\]](#)
- Loading: Load 1 mL of sample (pH adjusted to 7.0).
 - Note: N-MPA is neutral; pH adjustment is less critical for retention but vital for matrix suppression control.[\[1\]](#)
- Washing: Wash with 2 mL of 5% Methanol in Water.
 - Purpose: Removes salts and highly polar interferences.[\[1\]](#)
- Elution: Elute with 2 mL of Acetonitrile.
- Reconstitution: Evaporate to dryness under
at 40°C. Reconstitute in 200 µL Mobile Phase (10:90 ACN:Water).

Protocol B: "Dilute and Shoot" for API Purity

Recommended for: Synthetic process checks.[\[1\]](#)

- Weigh 10 mg of N-MPA standard.[\[1\]](#)
- Dissolve in 10 mL Acetonitrile (Stock A: 1 mg/mL).
- Sonicate for 5 minutes to ensure complete dissolution.
- Dilute 100 µL of Stock A into 900 µL of Water/ACN (50:50).

- Filter through a 0.22 µm PTFE syringe filter into an HPLC vial.

Method Validation (ICH Q2(R1) Guidelines)

To ensure trustworthiness, the following validation parameters must be met:

Parameter	Acceptance Criteria	Experimental Approach
Linearity		5 concentration levels (e.g., 10% to 150% of target conc).
Accuracy	98.0% – 102.0%	Spike recovery at 3 levels (Low, Mid, High).
Precision	RSD < 2.0%	6 replicate injections of the standard.
LOD/LOQ	S/N > 3 (LOD), S/N > 10 (LOQ)	Determine via serial dilution.
Specificity	Resolution > 2.0	Inject known impurities or blank matrix to ensure no co-elution.

Troubleshooting & Causality

- Issue: Peak splitting.
 - Cause: Solvent mismatch.[\[1\]](#) The sample solvent (100% ACN) is too strong compared to the initial mobile phase (10% ACN).[\[1\]](#)
 - Fix: Reconstitute sample in 20% ACN / 80% Water.[\[1\]](#)
- Issue: Low Sensitivity in MS.
 - Cause: Ion suppression from matrix or incorrect pH.[\[1\]](#)
 - Fix: Ensure formic acid is present in the mobile phase to assist protonation of the amide/ether oxygens.[\[1\]](#)

References

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